

Application Notes and Protocols for Porcine Calcitonin ELISA Kit

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcitonin, porcine*

Cat. No.: *B077327*

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Introduction

This document provides a detailed protocol for the quantitative determination of porcine calcitonin in serum samples using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. Calcitonin is a 32-amino acid peptide hormone primarily secreted by the parafollicular cells (C-cells) of the thyroid gland. It plays a crucial role in calcium and phosphorus metabolism. Accurate measurement of porcine calcitonin levels is essential for various research applications, including physiological studies, disease modeling, and the development of therapeutic agents. This protocol is designed to ensure reliable and reproducible results.

Principle of the Assay

This ELISA kit employs the sandwich ELISA technique. A microplate is pre-coated with a monoclonal antibody specific for porcine calcitonin. When standards and samples are added to the wells, the porcine calcitonin present binds to the immobilized antibody. Following a washing step, a biotin-conjugated polyclonal antibody specific for porcine calcitonin is added, which binds to the captured calcitonin, forming an antibody-antigen-antibody complex. Subsequently, Streptavidin-HRP is added, which binds to the biotin. After another wash, a TMB substrate solution is added. The intensity of the color developed is proportional to the amount of porcine calcitonin in the sample. The reaction is terminated by the addition of a stop solution, and the absorbance is measured at 450 nm.

Materials and Reagents

Material/Reagent	Specification	Storage
Micro-ELISA strip plate	96 wells, pre-coated with anti-porcine calcitonin antibody	2-8°C
Standard	Lyophilized, concentration to be reconstituted	2-8°C (unopened), -20°C (reconstituted)
Biotin-conjugated antibody	Specific for porcine calcitonin	2-8°C
HRP-avidin	2-8°C	
Wash Buffer	20x concentrate	2-8°C
Sample Diluent	2-8°C	
TMB Substrate	2-8°C, protected from light	
Stop Solution	Acidic solution	Room Temperature
Plate Sealer	Room Temperature	
Instruction Manual	Room Temperature	

Note: Do not mix or substitute reagents with those from other lots or sources.[\[1\]](#)

Experimental Protocols

Serum Sample Collection and Preparation

Proper sample collection and preparation are critical for accurate results.

- Blood Collection: Collect whole blood using a serum separator tube (SST).
- Clotting: Allow the blood to clot for 2 hours at room temperature or overnight at 4°C.[\[2\]](#)[\[3\]](#)
- Centrifugation: Centrifuge the clotted blood for 15-20 minutes at 1000 x g.[\[2\]](#)[\[4\]](#)
- Supernatant Collection: Carefully aspirate the serum (supernatant) and transfer it to a clean tube.

- Storage: Assay the serum immediately or aliquot and store at -20°C or -80°C for later use. Avoid repeated freeze-thaw cycles. If samples are to be used within 5 days, they can be stored at 2-8°C. Grossly hemolyzed samples are not suitable for this assay.

Reagent Preparation

Bring all reagents and samples to room temperature before use.

- Standard Dilution Series:
 - Reconstitute the lyophilized standard with Sample Diluent to create the stock solution. Mix gently and allow it to sit for at least 15 minutes.
 - Perform serial dilutions of the stock solution with Sample Diluent to create a standard curve. The Sample Diluent serves as the zero standard (0 pg/mL).
- Wash Buffer (1x): Dilute the 20x concentrated Wash Buffer with deionized or distilled water.

ELISA Assay Procedure

- Add Standards and Samples: Add 100 µL of each standard and sample to the appropriate wells.
- Incubate: Cover the plate with a plate sealer and incubate for 2 hours at 37°C.
- Wash: Aspirate the liquid from each well and wash each well with 300 µL of 1x Wash Buffer. Repeat the wash process three more times for a total of four washes. After the last wash, invert the plate and blot it against clean paper towels to remove any remaining buffer.
- Add Biotin-conjugated Antibody: Add 100 µL of the biotin-conjugated antibody working solution to each well.
- Incubate: Cover the plate and incubate for 1 hour at 37°C.
- Wash: Repeat the wash step as described in step 3.
- Add HRP-avidin: Add 100 µL of the HRP-avidin working solution to each well.

- Incubate: Cover the plate and incubate for 1 hour at 37°C.
- Wash: Repeat the wash step five times as described in step 3.
- Add Substrate: Add 90 μ L of TMB Substrate to each well.
- Incubate: Cover the plate and incubate for 15-30 minutes at 37°C in the dark.
- Stop Reaction: Add 50 μ L of Stop Solution to each well. The color will change from blue to yellow.
- Read Absorbance: Read the optical density (OD) of each well at 450 nm within 5 minutes using a microplate reader.

Data Presentation

Standard Curve Generation

Create a standard curve by plotting the mean absorbance for each standard concentration on the y-axis against the corresponding concentration on the x-axis. Use a four-parameter logistic (4-PL) curve fit.

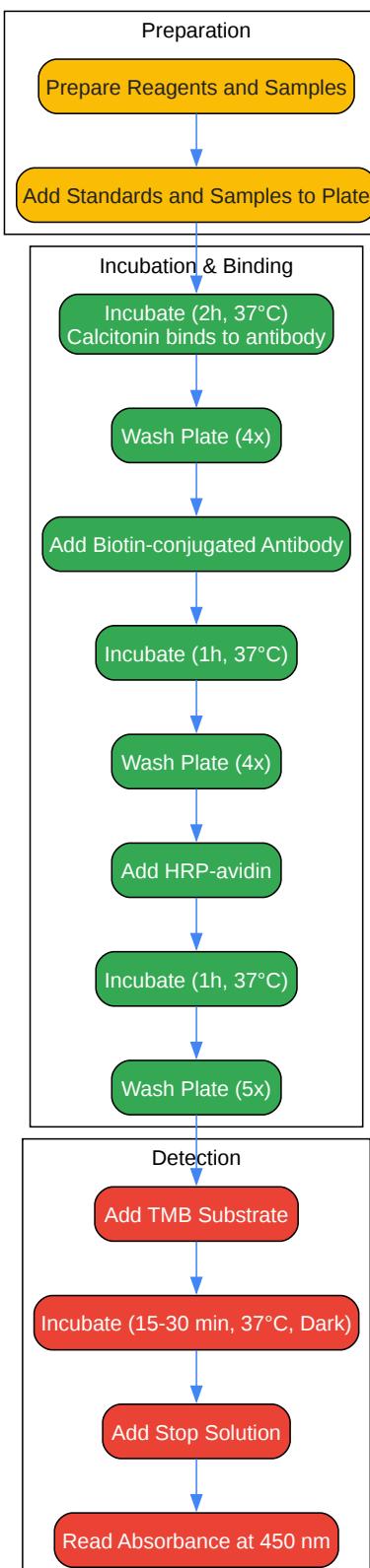
Table 1: Example Standard Curve Data

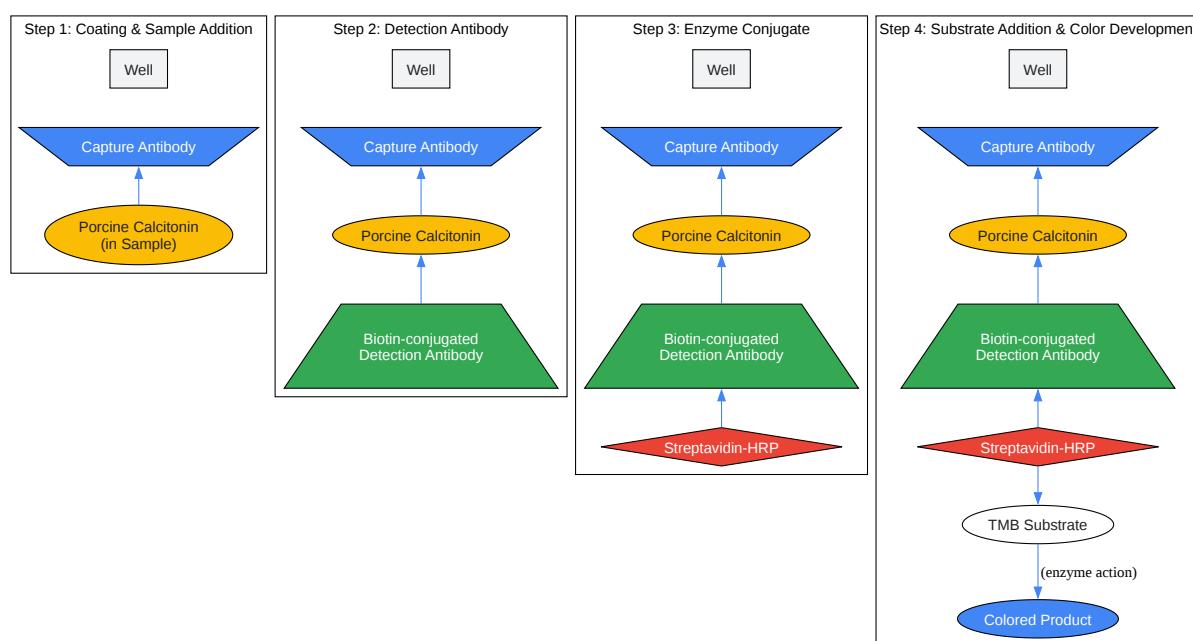
Concentration (pg/mL)	OD at 450 nm
2000	2.458
1000	1.632
500	0.987
250	0.541
125	0.288
62.5	0.152
31.25	0.095
0	0.050

Note: This data is for example purposes only. A new standard curve must be generated for each assay.

Visualizations

Experimental Workflow Diagram



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